

Application Note: Purification of Crude 2-Thienyltrimethylsilane by Vacuum Distillation

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Compound of Interest

Compound Name: 2-Thienyltrimethylsilane

Cat. No.: B095980

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **2-Thienyltrimethylsilane** (CAS No. 18245-28-8) is a valuable organosilane intermediate in organic synthesis. Its preparation, typically via lithiation of thiophene followed by quenching with a silyl halide, often results in a crude product containing unreacted starting materials, side-products, and other impurities.[1] For subsequent high-purity applications, such as in the development of pharmaceuticals or advanced materials, rigorous purification is essential.

Vacuum distillation is the preferred method for purifying **2-Thienyltrimethylsilane** due to its presumed high boiling point at atmospheric pressure and to prevent thermal decomposition.[2] [3] This technique lowers the boiling point of the liquid by reducing the system's pressure, allowing for efficient separation from non-volatile or less-volatile impurities at lower temperatures.[4] This application note provides a detailed protocol for the vacuum distillation of crude **2-Thienyltrimethylsilane**, including safety precautions, apparatus setup, and troubleshooting.

Physical and Chemical Properties

The key properties of **2-Thienyltrimethylsilane** are summarized below. Note that the boiling point at reduced pressure is not widely reported and must be determined empirically during the initial distillation.

Property	Value
CAS Number	18245-28-8
Molecular Formula	C ₇ H ₁₂ SSi
Molecular Weight	156.32 g/mol
Appearance	Colorless Liquid
Boiling Point	Not available at atmospheric pressure. Estimated to be >150 °C. Must be determined under vacuum.
Purity (Typical Crude)	85-95%
Purity (After Distillation)	>99% (Example)

Potential Impurities

The profile of impurities in crude **2-Thienyltrimethylsilane** is dependent on the synthetic route. For the common thiophene lithiation pathway, the following impurities can be expected:

Impurity	Typical Boiling Point (°C at 760 mmHg)	Rationale for Removal
Thiophene (starting material)	84 °C	Lower boiling point; removed as a fore-run fraction.
n-Hexane/Heptane (from n-BuLi)	69-98 °C	Lower boiling point solvents; removed as a fore-run fraction.
2,5-bis(trimethylsilyl)thiophene	Higher than product	Higher boiling point; remains in the distillation residue. ^[1]
Non-volatile salts (e.g., LiCl)	N/A (Solid)	Non-volatile; remains in the distillation residue.

Safety Precautions

3.1 Chemical Hazards: **2-Thienyltrimethylsilane** is a flammable liquid and vapor (H226) that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[5]

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (nitrile or neoprene), safety goggles, and a flame-retardant lab coat.^{[2][6]}
- Handling: Handle in a well-ventilated fume hood. Keep away from ignition sources such as heat, sparks, and open flames.^[6] Ground all equipment to prevent static discharge.^{[2][6]}

3.2 Operational Hazards: Vacuum distillation poses a significant implosion risk.

- Glassware: Inspect all glassware for cracks, scratches, or defects before use. Do not use flawed glassware.
- Safety Shield: Assemble the apparatus behind a blast shield in a fume hood.
- Heating: Use a heating mantle with a stirrer and avoid overheating. Do not heat a sealed system.

Experimental Protocol

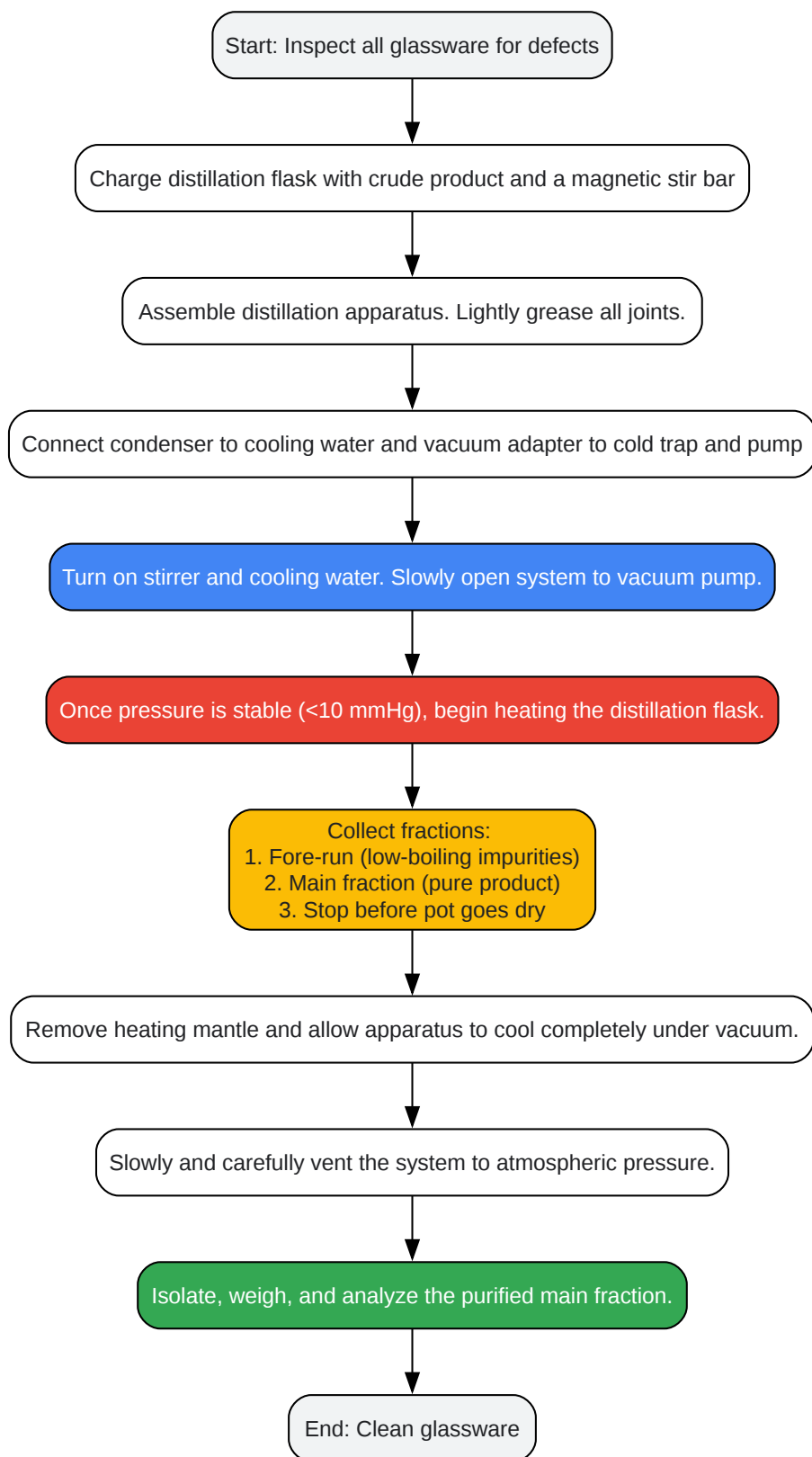
This protocol describes the purification of crude **2-Thienyltrimethylsilane** using a short-path vacuum distillation apparatus.

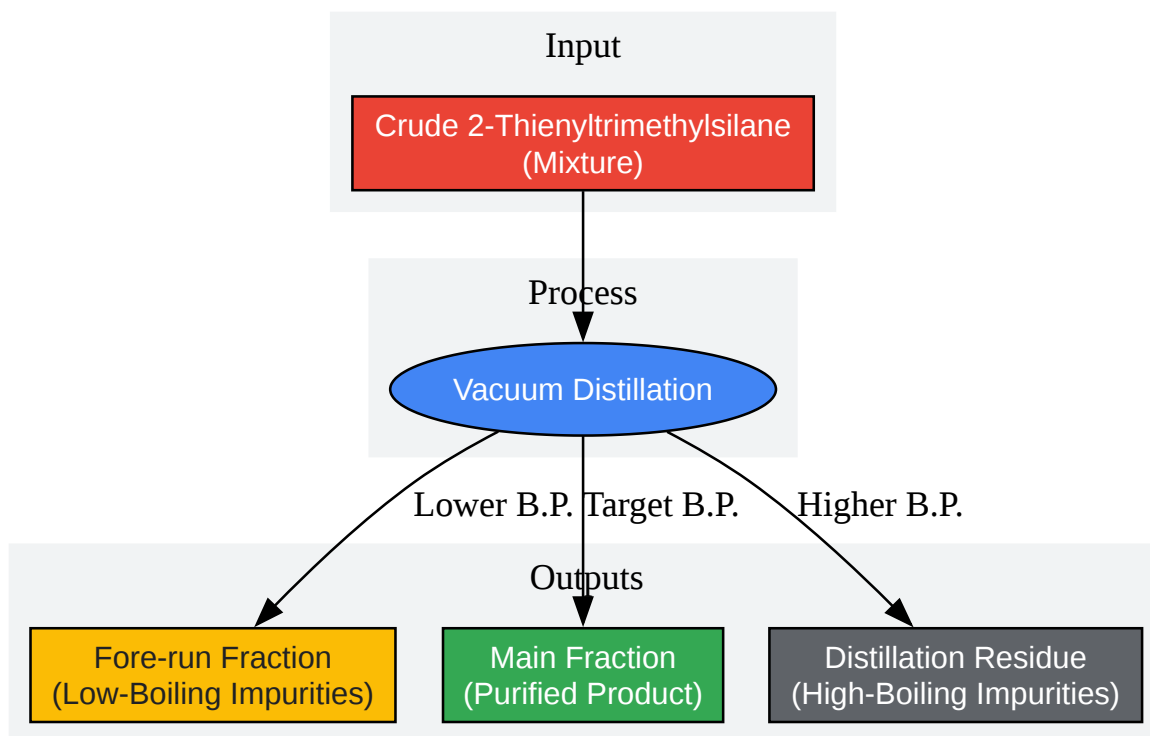
4.1 Materials and Equipment:

- Crude **2-Thienyltrimethylsilane**
- Round-bottom flasks (distillation pot and receiving flasks)
- Short-path distillation head with condenser and vacuum connection
- Thermometer and thermometer adapter
- Magnetic stirrer and stir bar (Note: Boiling chips are ineffective under vacuum^[1])
- Heating mantle

- Vacuum pump (capable of <10 mmHg)
- Cold trap (e.g., Dewar with dry ice/acetone or liquid nitrogen)
- Pressure gauge (e.g., McLeod or Pirani gauge)
- Glassware joint clips and high-vacuum grease
- Lab jack

4.2 Apparatus Setup Workflow





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